

Technical Support Center: Improving INF55 Solubility for Experiments

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Compound of Interest

Compound Name: INF55
CAS No.: 4993-87-7
Cat. No.: B1671941

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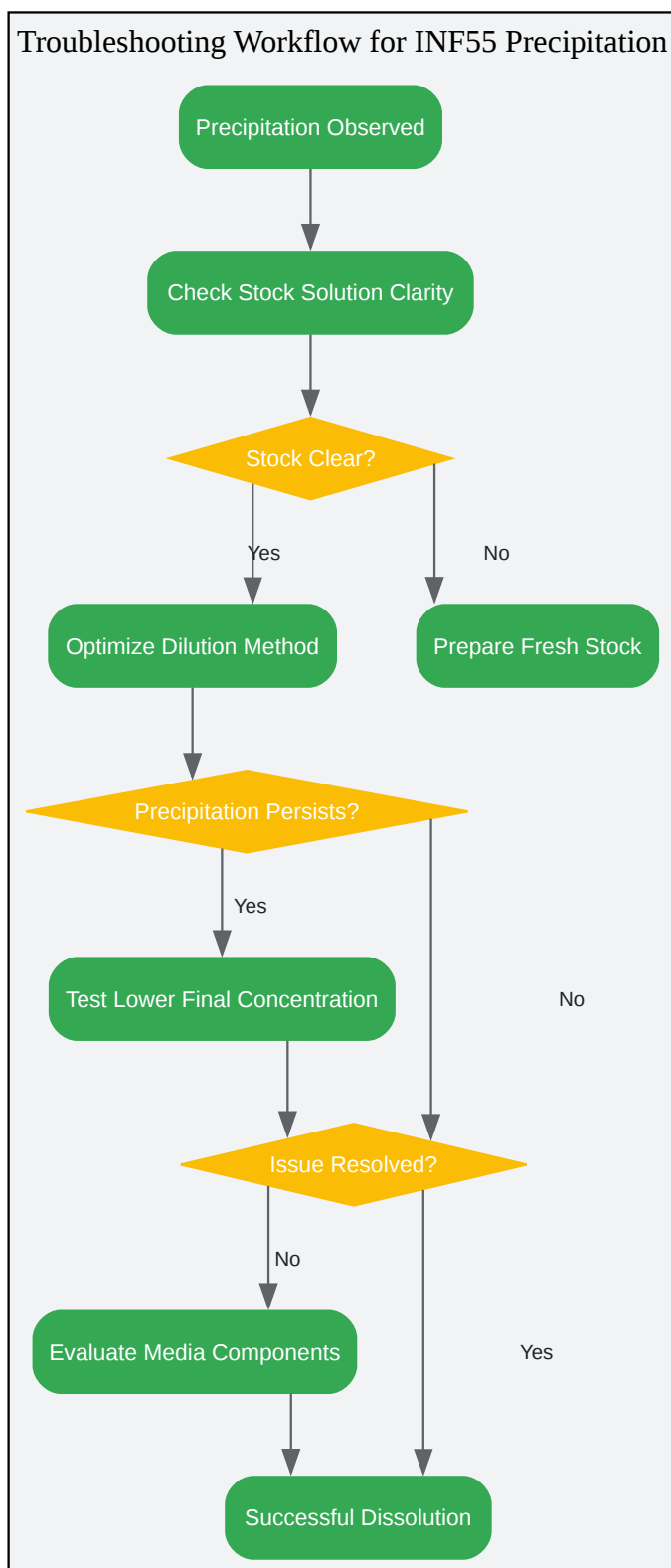
This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on enhancing the solubility of **INF55** (5-Nitro-2-phenyl-1H-indole) for various experimental applications. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure reliable and reproducible results.

Troubleshooting Guide: Common INF55 Solubility Issues

Researchers may encounter challenges with **INF55** precipitation, especially when preparing aqueous solutions from a concentrated stock. This guide provides a systematic approach to identify and resolve these issues.

Issue: Precipitate forms immediately upon diluting the **INF55** stock solution in aqueous media.

This is the most frequent problem and can often be resolved by optimizing the dilution technique.



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Caption: A stepwise workflow to diagnose and resolve **INF55** precipitation.

Potential Cause	Recommended Solution
High Final Concentration	The desired final concentration of INF55 may exceed its solubility limit in the aqueous medium.
Improper Dilution Technique	Rapidly adding the concentrated DMSO stock to the aqueous buffer can cause the compound to crash out of solution.
Low Temperature of Aqueous Medium	Cold buffers or media can decrease the solubility of INF55.
High Final DMSO Concentration	While DMSO aids initial dissolution, a high final concentration can be toxic to cells and may still lead to precipitation upon further dilution. Most cell lines can tolerate up to 0.5% DMSO, but it is best to keep the concentration at or below 0.1%. [1] [2]
Interaction with Media Components	Components in complex cell culture media, such as proteins and salts, may interact with INF55 and reduce its solubility.

Frequently Asked Questions (FAQs)

Q1: What is **INF55** and what are its basic properties?

A1: **INF55** is the common name for the chemical compound 5-Nitro-2-phenyl-1H-indole. It is a yellow to white solid with a molecular weight of approximately 238.25 g/mol and a melting point of 196-199°C.[\[3\]](#) It is often used in research as a bacterial efflux pump inhibitor.[\[4\]](#)

Q2: What is the recommended solvent for making a stock solution of **INF55**?

A2: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing concentrated stock solutions of **INF55** and other poorly water-soluble indole derivatives for in vitro experiments.[\[5\]](#)[\[6\]](#) It is crucial to use anhydrous (water-free) DMSO to prevent compound precipitation.[\[7\]](#)

Q3: What is the maximum recommended final concentration of DMSO in my cell-based experiments?

A3: To avoid solvent-induced cytotoxicity, the final concentration of DMSO in your cell culture medium should be kept as low as possible, ideally at or below 0.1%.^[1]^[8] Most cell lines can tolerate up to 0.5% DMSO, but it is always best to perform a vehicle control experiment to determine the tolerance of your specific cell line.^[2]

Q4: How can I determine the optimal working concentration for **INF55** in my experiment?

A4: The optimal working concentration of **INF55** will depend on the specific assay and cell type. It is recommended to perform a dose-response experiment to determine the effective concentration range. A common starting point for in vitro studies is in the micromolar (μM) range.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **INF55** Stock Solution in DMSO

This protocol details the steps for preparing a concentrated stock solution of **INF55**.

Materials:

- **INF55** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **INF55**:
 - The molecular weight of **INF55** is ~238.25 g/mol .
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} * 1 \text{ L}/1000 \text{ mL} * 238.25 \text{ g/mol} * 1 \text{ mL} = 0.0023825 \text{ g} = 2.38 \text{ mg}$
- Weigh the **INF55**:
 - On a calibrated analytical balance, carefully weigh out 2.38 mg of **INF55** powder into a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **INF55** powder.
 - Close the tube tightly and vortex at high speed for 1-2 minutes to facilitate dissolution.[7]
- Ensure Complete Dissolution:
 - Visually inspect the solution to ensure that all the solid has dissolved.
 - If particles are still visible, you can sonicate the tube in a water bath for 5-10 minutes or gently warm the solution to 37°C.[6]
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[7]
 - Store the aliquots at -20°C, protected from light.

Protocol 2: Preparation of a Working Solution of **INF55** in Cell Culture Medium

This protocol describes the proper technique for diluting the concentrated DMSO stock solution into your aqueous experimental medium to minimize precipitation.

Materials:

- 10 mM **INF55** stock solution in DMSO
- Sterile cell culture medium or aqueous buffer
- Sterile tubes

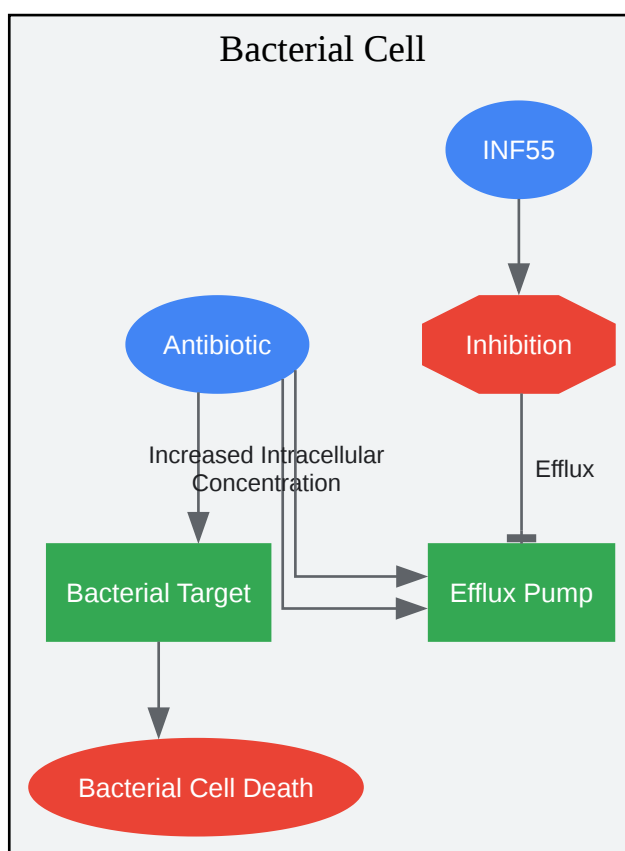
Procedure:

- Pre-warm the Medium:
 - Warm your cell culture medium or buffer to 37°C. This can significantly improve the solubility of **INF55** upon dilution.[\[6\]](#)
- Stepwise Dilution (Recommended):
 - Intermediate Dilution: First, prepare an intermediate dilution of your **INF55** stock in the pre-warmed medium. For example, to prepare a 100 µM working solution from a 10 mM stock, you could first dilute the stock 1:10 in medium to get a 1 mM intermediate solution.
 - Final Dilution: Then, further dilute the intermediate solution to your final desired concentration.
- Dilution Technique:
 - While gently vortexing the pre-warmed medium, add the required volume of the **INF55** stock solution dropwise.[\[6\]](#) This gradual addition helps to prevent the compound from precipitating out of solution.
- Final Mixing and Use:
 - Gently mix the final solution by inverting the tube a few times. Avoid vigorous vortexing.
 - Use the freshly prepared working solution immediately for your experiments to minimize the risk of precipitation over time.

Signaling Pathway and Experimental Workflow Visualization

INF55 as a Bacterial Efflux Pump Inhibitor

INF55 functions by blocking bacterial efflux pumps, which are membrane proteins that actively transport antimicrobial agents out of the bacterial cell. By inhibiting these pumps, **INF55** increases the intracellular concentration of antibiotics, thereby enhancing their efficacy.



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Caption: Mechanism of action of **INF55** as an efflux pump inhibitor.

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